

# Determining the Nematicidal Efficacy of Cyclobutrifluram: LC50 Against *Meloidogyne incognita*

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## Compound of Interest

Compound Name: Cyclobutrifluram

Cat. No.: B12774785

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## Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals in the field of nematology and agrochemical development.

### Introduction:

**Cyclobutrifluram** is a novel nematicide that has demonstrated significant activity against a broad spectrum of plant-parasitic nematodes.<sup>[1]</sup> It belongs to the class of succinate dehydrogenase inhibitors (SDHIs), which target the mitochondrial respiratory chain in nematodes, leading to paralysis and eventual death.<sup>[2][3]</sup> This document provides a detailed protocol for determining the median lethal concentration (LC50) of **cyclobutrifluram** against the root-knot nematode *Meloidogyne incognita*, a globally significant agricultural pest. The LC50 value is a critical parameter for assessing the potency of a nematicide and for developing effective pest management strategies.

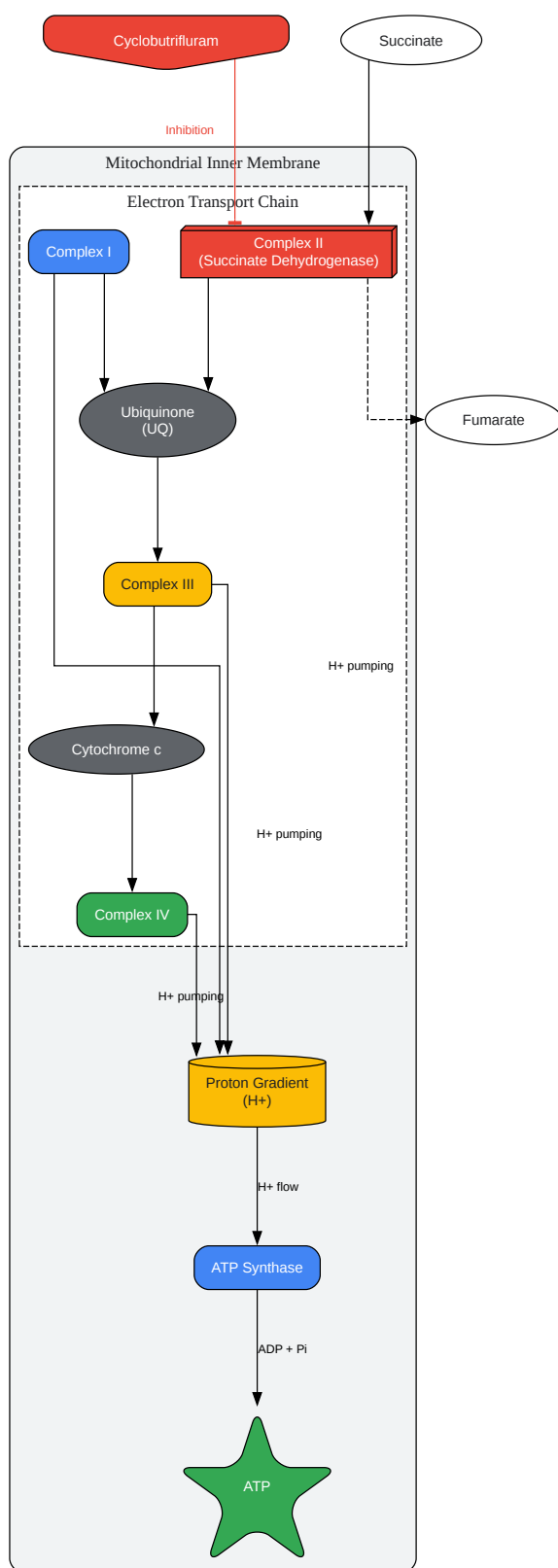
## I. Quantitative Data Summary

The nematicidal activity of **cyclobutrifluram** against *Meloidogyne incognita* has been quantified in laboratory assays. The key endpoint is the EC50 (Effective Concentration, 50%), which in the context of motility assays, is analogous to the LC50.

| Species                 | Parameter       | Value      | Exposure Time | Reference                               |
|-------------------------|-----------------|------------|---------------|---|
| Meloidogyne incognita   | EC50 (motility) | 0.48 µg/ml | 2 hours       | <a href="#">[4]</a> <a href="#">[5]</a> |
| Meloidogyne enterolobii | EC50 (motility) | 0.423 mg/L | 48 hours      | <a href="#">[6]</a>                     |

## II. Mechanism of Action: Inhibition of Succinate Dehydrogenase

**Cyclobutrifluram**'s mode of action is the inhibition of the mitochondrial enzyme succinate dehydrogenase (SDH), also known as Complex II, in the electron transport chain.[\[2\]](#)[\[7\]](#)[\[8\]](#) This inhibition disrupts the production of adenosine triphosphate (ATP), the primary energy currency of the cell, leading to a cessation of metabolic activity and ultimately, death of the nematode.[\[2\]](#)



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Caption: **Cyclobutrifluram**'s mode of action via inhibition of Complex II.

### III. Experimental Protocol: Determination of LC50 of Cyclobutrifluram against *M. incognita* Second-Stage Juveniles (J2s)

This protocol outlines an in vitro motility assay to determine the LC50 of **cyclobutrifluram** against *M. incognita* J2s.

#### A. Materials:

- **Cyclobutrifluram** (analytical grade)
- *Meloidogyne incognita* culture (egg masses or infected plant roots)
- Sterile distilled water
- Pluronic F-127 solution (0.01-0.03%)
- Sodium hypochlorite solution (0.5-1.0%)
- 200-mesh (75 µm) and 500-mesh (25 µm) sieves
- Baermann funnels or similar extraction setup
- 96-well microtiter plates
- Inverted microscope
- Pipettes and sterile tips
- Incubator

#### B. Methods:

##### 1. Preparation of *M. incognita* J2s:

- Extract eggs from infected tomato or other suitable host plant roots using a modified sodium hypochlorite method.[9]

- Gently agitate root segments in the NaOCl solution for 3-4 minutes to dissolve the gelatinous matrix of the egg masses.
- Thoroughly rinse the eggs with sterile distilled water over a 500-mesh sieve nested in a 200-mesh sieve.
- Collect the eggs from the 500-mesh sieve and place them on a Baermann funnel or in a shallow dish with a fine-meshed sieve for hatching at room temperature (25-28°C).
- Collect freshly hatched J2s within 48 hours.

## 2. Preparation of **Cyclobutrifluram** Solutions:

- Prepare a stock solution of **cyclobutrifluram** in a suitable solvent (e.g., acetone or DMSO) and then make serial dilutions in sterile distilled water containing a surfactant like Pluronic F-127 to prevent the compound from adhering to the plastic wells.
- A suggested range of concentrations for the initial assay could be 0.01, 0.1, 0.5, 1.0, and 5.0 µg/ml. A water control with the surfactant should also be included.

## 3. Motility Assay:

- Dispense 100 µl of each **cyclobutrifluram** dilution (and the control) into the wells of a 96-well microtiter plate.
- Add approximately 50-100 J2s in a small volume (10-20 µl) of water to each well.
- Incubate the plates at a constant temperature (e.g., 25°C) for the desired exposure time (e.g., 2, 24, or 48 hours).<sup>[4][6]</sup>

## 4. Data Collection and Analysis:

- After the incubation period, observe the motility of the J2s under an inverted microscope. Nematodes that are straight and unresponsive to gentle probing with a fine needle are considered immobile (dead or paralyzed).
- Count the number of motile and immobile J2s in each well.

- Calculate the percentage of mortality for each concentration, correcting for any mortality in the control group using Abbott's formula.
- Determine the LC50 value and its 95% confidence intervals using probit analysis or a similar statistical method.

Caption: Experimental workflow for determining the LC50 of **cyclobutrifluram**.

Disclaimer: This protocol is intended for research purposes only. All work with pesticides should be conducted in accordance with institutional safety guidelines and regulations.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Ciclobutrifluram (Cyclobutrifluram) - Cultivar Magazine [revistacultivar.com]
- 3. apvma.gov.au [apvma.gov.au]
- 4. researchgate.net [researchgate.net]
- 5. Sensitivity of Meloidogyne incognita and Rotylenchulus reniformis to Cyclobutrifluram - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. The New Nematicide Cyclobutrifluram Targets the Mitochondrial Succinate Dehydrogenase Complex in Caenorhabditis elegans - PMC [pmc.ncbi.nlm.nih.gov]
- 8. downloads.regulations.gov [downloads.regulations.gov]
- 9. Management of Root-knot Nematode (Meloidogyne incognita) on Pittosporum tobira Under Greenhouse, Field, and On-farm Conditions in Florida - PMC [pmc.ncbi.nlm.nih.gov]
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